Application Note: 3-Amino-5-methylpyridine-2-carboxamide (AMPC) as a Chemical Probe

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Compound of Interest	
Compound Name:	*3-Amino-5-methylpyridine-2-carboxamide*
CAS No.:	*1208081-47-3*
Cat. No.:	*B582335*

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Executive Summary

3-Amino-5-methylpyridine-2-carboxamide (AMPC) is a high-value "privileged fragment" probe used primarily in Fragment-Based Drug Discovery (FBDD). Unlike high-affinity tool compounds (which inhibit targets at nanomolar concentrations), AMPC serves as a Ligand Efficiency (LE) Probe. It is designed to interrogate the ATP-binding cleft of kinases—specifically the PIM and Bcr-Abl families—to map the druggability of the hinge region and the tolerance of the "gatekeeper" residue to steric bulk (via the 5-methyl group).

This guide details the protocols for utilizing AMPC to validate kinase targets using biophysical assays (STD-NMR) and structural biology (X-ray crystallography).

Mechanistic Basis & Probe Design

The "Picolinamide" Hinge-Binding Motif

The efficacy of AMPC as a probe stems from its ability to mimic the adenine ring of ATP. It forms a characteristic bidentate hydrogen-bonding network with the kinase hinge region

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backbone.

- H-Bond Acceptor: The pyridine nitrogen accepts a proton from the backbone amide (NH) of the kinase hinge.
- H-Bond Donor: The exocyclic amide (–CONH2) donates a proton to the backbone carbonyl (CO) of the hinge.
- The 5-Methyl Probe: The methyl group at position 5 is a "steric feeler." It projects towards the hydrophobic pocket often guarded by the "gatekeeper" residue (e.g., Threonine in wild-type, Isoleucine in mutants). If a kinase binds AMPC efficiently, it indicates the pocket can accommodate hydrophobic bulk at this vector, suggesting susceptibility to Type I inhibitors.

Visualization of Binding Mode

The following diagram illustrates the interaction logic of AMPC within a typical kinase ATP pocket (e.g., PIM1).

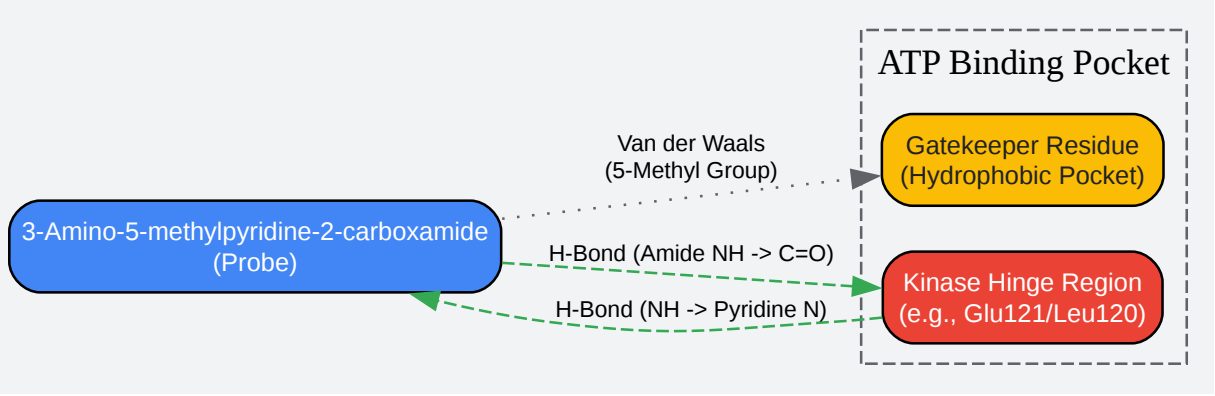

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Figure 1: Bidentate interaction of AMPC with the kinase hinge region and steric probing of the gatekeeper residue.

Physicochemical Properties & Handling[1][2]

For fragment probes, high solubility and low molecular weight are critical to ensure "Ligand Efficiency" (LE).

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Property	Value	Significance
Molecular Weight	151.17 g/mol	Ideal for FBDD (Rule of 3 compliant).
ClogP	~0.5 - 0.8	High water solubility; low risk of non-specific aggregation.
H-Bond Donors	2 (Amide, Amine)	Critical for orientation in the pocket.
H-Bond Acceptors	2 (Pyridine N, Amide O)	Facilitates hinge interaction.
Solubility	>100 mM in DMSO	Allows high-concentration screening (mM range).

Preparation Protocol:

- Weigh 15.1 mg of AMPC powder.
- Dissolve in 1.0 mL of anhydrous DMSO to create a 100 mM Master Stock.
- Sonicate for 30 seconds to ensure complete dissolution.
- Store at -20°C. Note: Avoid freeze-thaw cycles >5 times to prevent hydration of the amide.

Experimental Protocols

Protocol A: Fragment Screening via Ligand-Observed NMR (STD-NMR)

Purpose: To detect weak binding (K_D in µM to mM range) of AMPC to a target kinase.

Materials:

- Recombinant Kinase Domain (e.g., PIM1, Abl), >95% purity.
- Deuterated Buffer: 50 mM Tris-d11 (pH 7.5), 150 mM NaCl, 1 mM DTT-d10, in D2O.
- AMPC Stock (100 mM in DMSO-d6).

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- 600 MHz NMR Spectrometer with Cryoprobe.

Workflow:

- Sample Preparation:
  - Prepare a 500 µL sample containing 5 µM Protein and 500 µM AMPC (100:1 Ligand:Protein ratio).
  - Prepare a reference sample containing 500 µM AMPC only (no protein).
- Data Acquisition:
  - Run a 1D 1H-NMR spectrum to assign ligand peaks (Methyl: ~2.2 ppm, Pyridine protons: ~7-8 ppm).
  - Run the Saturation Transfer Difference (STD) pulse sequence.
  - On-Resonance Irradiation: Set saturation pulse at -1.0 ppm (protein methyls).
  - Off-Resonance Irradiation: Set pulse at 30 ppm (control).
- Analysis:
  - Subtract the On-Resonance spectrum from the Off-Resonance spectrum.
  - Positive Result: Peaks corresponding to AMPC (specifically the methyl doublet or aromatic protons) appearing in the difference spectrum indicate magnetization transfer from the protein to the ligand, confirming binding.
  - Negative Control: The reference sample (ligand only) should show zero signal in the difference spectrum.

Protocol B: X-Ray Crystallography Soaking

Purpose: To solve the structural binding mode of AMPC, confirming the hinge-binding hypothesis.

Workflow:

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- Crystallization: Generate apo-crystals of the target kinase using standard hanging-drop vapor diffusion (e.g., 20% PEG 3350, 0.2 M Ammonium Citrate).
- Soaking:
  - Prepare a soaking solution containing the mother liquor + 20 mM AMPC (from DMSO stock).
  - Transfer apo-crystals into the soaking drop.
  - Incubate for 2 to 12 hours. Note: Fragments diffuse rapidly; long soaks may degrade crystal quality.
- Cryo-protection & Data Collection:
  - Transfer crystal to cryo-protectant (Mother liquor + 25% Glycerol + 20 mM AMPC).
  - Flash cool in liquid nitrogen.
  - Collect diffraction data (aim for <2.0 Å resolution).
- Refinement:
  - After molecular replacement, inspect the Fo-Fc electron density map at the ATP hinge region.
  - Look for the planar density of the pyridine-amide motif.
  - Validation: The 5-methyl group should be clearly resolved, pointing towards the gatekeeper.

Case Study & Applications in Drug Design

From Probe to Potent Inhibitor

AMPC is rarely the "final drug" but is the "anchor" for potency.

- Case 1: PIM Kinase Inhibitors. Researchers utilized the 3-aminopicolinamide scaffold (AMPC core) to anchor the molecule to the PIM1 hinge. They then extended the molecule from the

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amino group (position 3) to reach the ribose-binding pocket, increasing affinity from ~500 µM (fragment) to <1 nM (lead).

- Case 2: Bcr-Abl Inhibition. The 5-methyl group in AMPC is analogous to the methyl group in Nilotinib and Vamotinib, which improves selectivity against kinases with larger gatekeeper residues.

Comparative Data (Fragment vs. Lead)

The table below demonstrates how AMPC serves as the "Ligand Efficiency" driver.

Compound	Structure	MW	IC50 (PIM1)	Ligand Efficiency (LE)
AMPC (Probe)	Fragment	151	~150 µM	0.45 (High)
Lead Compound	AMPC + Tail	420	5 nM	0.35 (Lower)

Interpretation: Although the Lead is more potent, the AMPC probe has higher "bang for the buck" (binding energy per atom), validating it as the optimal starting point for scaffold hopping.

References

- PIM Kinase Inhibitor Discovery
  - Title: Discovery of 3-Aminopyridine-2-carboxamides as Potent and Selective Pim Kinase Inhibitors.
  - Context: Establishes the picolinamide scaffold as a privileged hinge binder.
  - Source:
- Fragment-Based Drug Discovery (General Principles)
  - Title: Fragment-based drug discovery: a practical approach.
  - Context: Protocols for STD-NMR and X-ray soaking of fragments like AMPC.
  - Source:
- Vamotinib (PF-114)

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- Title: PF-114, a Potent and Selective Inhibitor of Native and Mut
- Context: Illustrates the role of the pyridine-amide motif in targeting the T315I mutant.
- Source:

- Chemical Data & Safety
  - Title: **3-Amino-5-methylpyridine-2-carboxamide** Compound Summary.
  - Context: Physicochemical properties and identifiers.[1][2][3][4][5][6][7]
  - Source:

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